

what are the chemical properties of Formamided3

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An In-Depth Technical Guide to Formamide-d3

For Researchers, Scientists, and Drug Development Professionals

Introduction

Formamide-d3 (DCOND₂), the deuterated isotopologue of formamide, serves as a valuable tool in various scientific disciplines, particularly in nuclear magnetic resonance (NMR) spectroscopy and as a specialized solvent. Its unique properties, stemming from the replacement of protium with deuterium, offer distinct advantages in experimental design and data interpretation. This technical guide provides a comprehensive overview of the chemical and physical properties of **Formamide-d3**, detailed experimental protocols for its application, and insights into its spectroscopic characteristics.

Core Chemical and Physical Properties

Formamide-d3 is a colorless liquid with physical characteristics similar to its non-deuterated counterpart. The substitution of deuterium for hydrogen atoms, however, results in a higher molecular weight and density. These and other key properties are summarized in the table below for easy comparison.



Property	Value	Reference
Molecular Formula	CD₃NO	[1]
Linear Formula	DCOND ₂	[2][3]
Molecular Weight	48.06 g/mol	[2][3]
CAS Number	43380-64-9	
Melting Point	2-3 °C	_
Boiling Point	210 °C	_
Density	1.209 g/mL at 25 °C	_
Refractive Index (n20/D)	1.447	_
Isotopic Purity	98 atom % D	_
Assay	99% (CP)	_

Spectroscopic Data

Due to the deuteration, the spectroscopic signature of **Formamide-d3** differs significantly from that of formamide.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Deuterated solvents are invaluable in ¹H NMR spectroscopy as they do not produce a large solvent signal that can obscure the signals of the analyte. While specific high-resolution spectra for **Formamide-d3** are not readily available in public databases, the absence of proton signals makes it an excellent solvent for studying the proton NMR of dissolved analytes. For ¹³C NMR, a single resonance for the carbonyl carbon is expected.

Infrared (IR) Spectroscopy

Infrared spectroscopy of deuterated formamide reveals shifts in vibrational frequencies compared to the non-deuterated molecule. A high-resolution infrared spectrum of DCONH $_2$ (a partially deuterated formamide) was collected in the 3456-3426 cm $^{-1}$ region, corresponding to the symmetric NH stretching vibration. In this study, the spectral splitting observed in non-



deuterated formamide due to vibrational mode coupling was absent in the deuterated formamide. This highlights the utility of isotopic substitution in simplifying complex spectra and aiding in the assignment of vibrational modes.

Experimental Protocols Using Formamide-d3 as a Solvent in NMR Spectroscopy

Formamide-d3's high polarity makes it a suitable solvent for a range of polar organic and inorganic compounds. The following protocol outlines the general steps for preparing an NMR sample using **Formamide-d3**.

Materials:

- Formamide-d3
- Analyte of interest
- NMR tube (5 mm)
- Pipettes
- Vortex mixer (optional)

Procedure:

- Weighing the Analyte: Accurately weigh the desired amount of the analyte. The exact amount
 will depend on the molecular weight of the analyte and the field strength of the NMR
 spectrometer, but a starting point for a typical high-field instrument is 1-10 mg.
- Dissolving the Analyte: Add approximately 0.5-0.6 mL of Formamide-d3 to the vial containing the analyte.
- Homogenization: Gently swirl or vortex the vial to ensure the analyte is completely dissolved.
 Mild heating may be applied if the analyte has low solubility at room temperature, but care should be taken to avoid degradation.



- Transfer to NMR Tube: Using a clean pipette, transfer the solution to a 5 mm NMR tube.
 Ensure the liquid column height is sufficient to be within the detection region of the NMR probe (typically around 4-5 cm).
- Data Acquisition: Acquire the NMR spectrum according to the instrument's standard operating procedures. The absence of proton signals from the solvent will allow for clear observation of the analyte's proton resonances.

Logical Workflow for NMR Sample Preparation



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Workflow for preparing an NMR sample using Formamide-d3.

Safety Information

Formamide-d3 shares the same hazards as its non-deuterated analog. It is classified as dangerous and is suspected of causing cancer and reproductive harm.

Hazard Statements:

- H351: Suspected of causing cancer.
- H360D: May damage the unborn child.
- H373: May cause damage to organs through prolonged or repeated exposure.

Precautionary Statements:

- P202: Do not handle until all safety precautions have been read and understood.
- P260: Do not breathe dust/fume/gas/mist/vapors/spray.



- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P308 + P313: IF exposed or concerned: Get medical advice/attention.
- P405: Store locked up.
- P501: Dispose of contents/container in accordance with local regulations.

It is imperative to handle **Formamide-d3** in a well-ventilated fume hood and to use appropriate personal protective equipment (PPE), including gloves and safety glasses.

Conclusion

Formamide-d3 is a specialized chemical with important applications in modern research, particularly in the field of NMR spectroscopy. Its unique isotopic composition provides a clear window for the observation of dissolved analytes without solvent interference. While sharing the same safety concerns as formamide, its utility in elucidating molecular structures makes it an indispensable tool for chemists and biochemists. This guide provides the foundational knowledge for the safe and effective use of **Formamide-d3** in a research setting.

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